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Compound of Interest

Compound Name: 1-Azaspiro[2.5]octane

CAS No.: 185-69-3

Cat. No.: B092205

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Introduction: The Strategic Importance of **1-Azaspiro[2.5]octane** in Modern Drug Design

The **1-azaspiro[2.5]octane** scaffold, a unique three-dimensional structure featuring a spirocyclic fusion of a cyclohexane and an aziridine ring, represents a compelling architectural motif in medicinal chemistry. Its inherent rigidity and sp^3 -rich character offer a pathway to escape the "flatland" of traditional aromatic ring systems, a crucial strategy for enhancing compound specificity, metabolic stability, and overall drug-like properties.^{[1][2]} The stability of this scaffold is a critical determinant of its viability as a building block in drug development. A thorough understanding of its conformational landscape, inherent ring strain, and kinetic stability is paramount for predicting its behavior in physiological environments and for designing novel therapeutics with optimized efficacy and safety profiles. While extensive theoretical literature on this specific molecule is emerging, this guide outlines a robust, first-principles computational framework for a comprehensive stability analysis, drawing upon established methodologies applied to analogous spirocyclic systems.

Part 1: The Theoretical Underpinnings of Spirocyclic Stability

The stability of **1-azaspiro[2.5]octane** is governed by a delicate interplay of several key factors:

- **Ring Strain:** The fusion of a three-membered aziridine ring with a six-membered cyclohexane ring introduces significant strain. This strain can be deconstructed into:
 - **Angle Strain (Baeyer Strain):** The deviation of bond angles from their ideal values (e.g., $\sim 60^\circ$ in the aziridine ring and $\sim 109.5^\circ$ for sp^3 carbons in the cyclohexane ring).
 - **Torsional Strain (Pitzer Strain):** The eclipsing interactions between adjacent bonds.
 - **Transannular Strain (Prelog Strain):** Steric hindrance between atoms across the rings. The inherent strain energy of cyclic fragments is a powerful tool in synthetic chemistry and a critical factor in molecular stability.^[3]
- **Conformational Isomerism:** The flexibility of the cyclohexane ring, which can adopt chair, boat, and twist-boat conformations, directly impacts the overall geometry and energy of the spirocycle. The interplay between the cyclohexane conformation and the orientation of the aziridine ring gives rise to a complex potential energy surface with multiple local minima.
- **Nitrogen Inversion:** The nitrogen atom in the aziridine ring can undergo inversion, leading to different stereoisomers with distinct stabilities and reactivities. The energy barrier for this inversion is a key parameter in determining the configurational stability of substituted derivatives.

Part 2: A Validated Computational Workflow for Stability Assessment

This section details a comprehensive, step-by-step computational protocol for the theoretical investigation of **1-azaspiro[2.5]octane** stability. This workflow is designed to be self-validating by systematically refining the level of theory and cross-referencing with predictable experimental observables.

Step 1: Initial Conformational Search

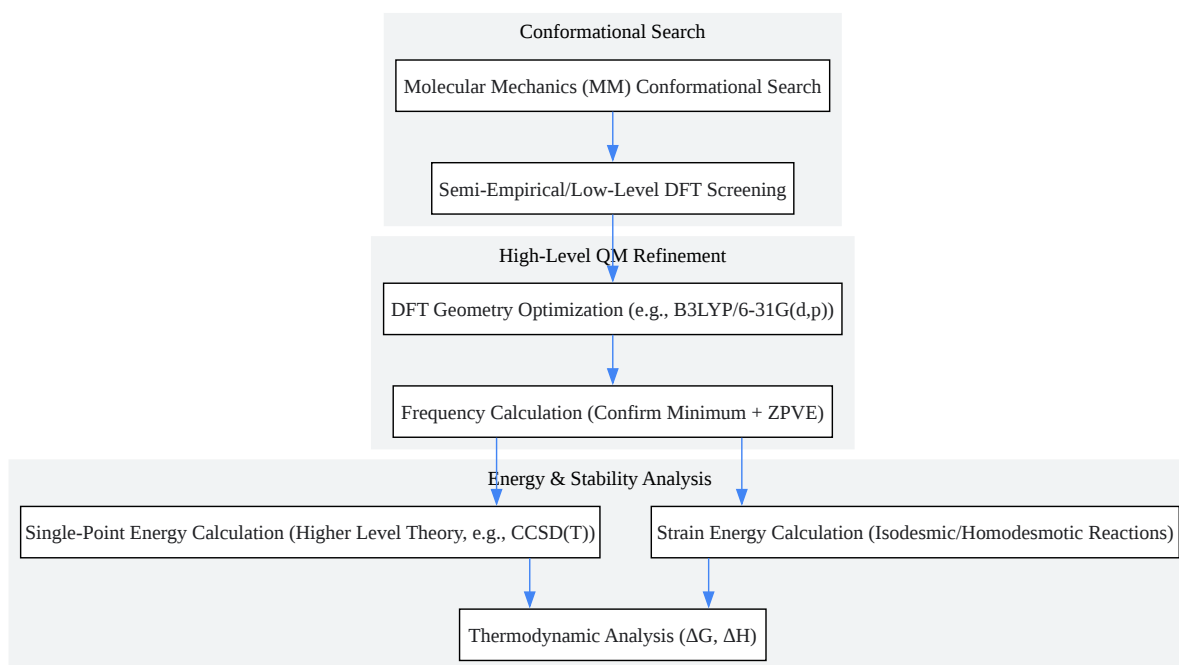
The first crucial step is to exhaustively explore the conformational space of **1-azaspiro[2.5]octane** to identify all relevant low-energy isomers.

- **Molecular Mechanics (MM) Search:** Employ a robust molecular mechanics force field (e.g., MMFF94 or OPLS3e) to perform a systematic or stochastic conformational search. This initial, computationally inexpensive step will generate a large pool of potential conformers.
- **Semi-Empirical or Low-Level DFT Screening:** The generated conformers should then be subjected to geometry optimization and energy calculation using a computationally less demanding method, such as a semi-empirical method (e.g., PM7) or a small basis set DFT calculation (e.g., B3LYP/3-21G). This will filter out high-energy duplicates and unrealistic geometries.

Step 2: High-Level Quantum Mechanical (QM) Refinement

The unique low-energy conformers identified in the previous step must be re-optimized at a higher level of theory to obtain accurate geometries and energies.

- **Density Functional Theory (DFT) Optimization:** Geometry optimization should be performed using a reliable DFT functional and basis set. A common and well-validated choice is the B3LYP functional with the 6-31G(d,p) basis set. For more accurate energy rankings, especially when non-covalent interactions are important, functionals like M06-2X or ω B97X-D with a larger basis set (e.g., cc-pVTZ) are recommended.
- **Frequency Analysis:** A frequency calculation must be performed for each optimized structure at the same level of theory. The absence of imaginary frequencies confirms that the structure is a true local minimum on the potential energy surface. The frequency data also provides the zero-point vibrational energy (ZPVE), which must be included for accurate relative energy calculations.



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Caption: Computational workflow for assessing the stability of **1-azaspiro[2.5]octane**.

Step 3: Energetic and Thermodynamic Analysis

With accurate structures and energies, a detailed stability analysis can be performed.

- **Relative Energies:** The relative energies of the conformers are calculated, including ZPVE corrections, to determine the global minimum and the population of each conformer at a

given temperature using Boltzmann statistics. For even higher accuracy, single-point energy calculations can be performed on the DFT-optimized geometries using a more sophisticated method like coupled-cluster with single, double, and perturbative triple excitations (CCSD(T)).

- **Strain Energy Calculation:** The total ring strain energy can be quantified using isodesmic or homodesmotic reactions. These are hypothetical reactions where the number and types of bonds are conserved on both sides of the equation, which allows for significant error cancellation in the quantum mechanical calculations.^[4] An example of a homodesmotic reaction to calculate the strain energy of **1-azaspiro[2.5]octane** is shown below:



The strain energy is then the enthalpy change of this reaction.

Part 3: Predicted Properties for Experimental Validation

A key aspect of a robust theoretical study is the prediction of experimentally measurable properties to validate the computational model.

- **NMR Spectroscopy:** The nuclear magnetic shielding tensors for ^1H and ^{13}C can be calculated using the Gauge-Independent Atomic Orbital (GIAO) method. These can then be converted to chemical shifts by referencing against a standard compound (e.g., tetramethylsilane, TMS) calculated at the same level of theory. A strong correlation between the calculated and experimental NMR spectra would provide confidence in the predicted geometries and conformational populations.^{[5][6]}
- **Vibrational Spectroscopy:** The calculated vibrational frequencies from the frequency analysis can be compared to experimental infrared (IR) and Raman spectra. While there might be a systematic overestimation of frequencies, the overall pattern and relative intensities should be in good agreement.^{[7][8]}

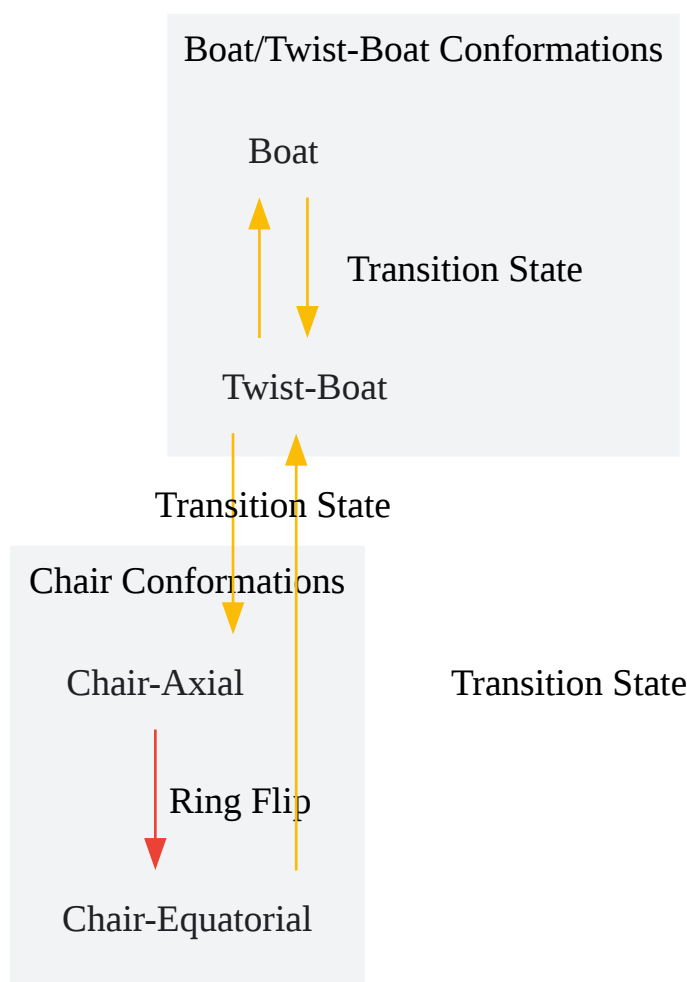
Part 4: Data Presentation and Interpretation

The results of the computational study should be presented in a clear and concise manner to facilitate interpretation and comparison.

Table 1: Calculated Relative Energies and Properties of **1-Azaspiro[2.5]octane** Conformers

Conformer	Point Group	Relative Energy (kcal/mol) (with ZPVE)	Dipole Moment (Debye)	Key Geometrical Parameter (e.g., C-N-C angle)
Chair-Axial	C _s	0.00	1.5	60.5°
Chair-Equatorial	C ₁	1.2	1.8	60.3°
Twist-Boat-1	C ₁	5.5	2.1	61.0°
Twist-Boat-2	C ₂	5.8	0.8	60.8°

Note: The values in this table are hypothetical and for illustrative purposes only.



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Caption: Conformational landscape of **1-azaspiro[2.5]octane**.

Conclusion

The theoretical framework presented in this guide provides a robust and reliable pathway for a comprehensive stability analysis of **1-azaspiro[2.5]octane**. By combining a thorough conformational search with high-level quantum mechanical calculations and validation against predictable experimental observables, researchers can gain deep insights into the energetic landscape and inherent stability of this important medicinal chemistry scaffold. This knowledge is crucial for the rational design of novel drug candidates with improved properties and for accelerating the drug discovery process. The application of these computational methods will

undoubtedly pave the way for the successful incorporation of the **1-azaspiro[2.5]octane** motif into the next generation of therapeutics.

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- To cite this document: BenchChem. [Authored by: Senior Application Scientist, Computational Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092205/docs#authored-by-senior-application-scientist-computational-chemistry>]

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